

# cefdinir third generation cephalosporin overview

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## Compound Focus: $\Delta$ 2-Cefdinir

CAS No.: 934986-49-9

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## Spectrum of Activity & Microbiology

Cefdinir exhibits a broad range of *in vitro* activity against both Gram-positive and Gram-negative aerobes and demonstrates stability against many common beta-lactamases [1].

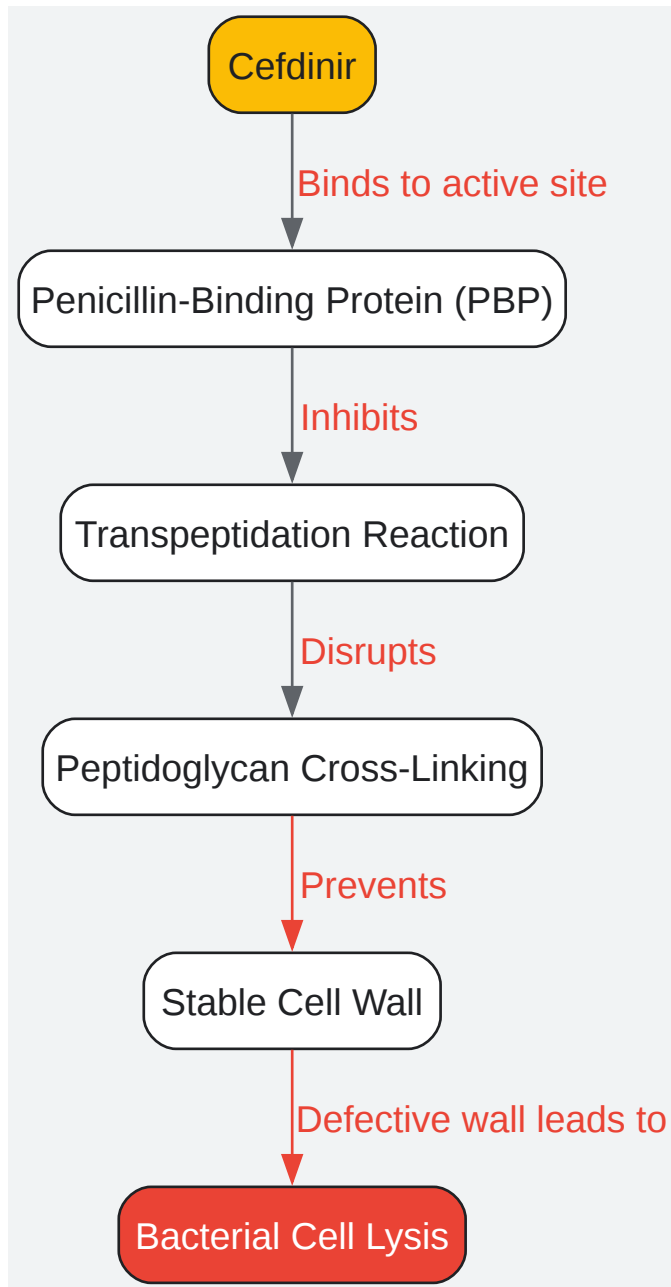
- Gram-Positive Coverage:** Demonstrates superior activity against Gram-positive aerobes (e.g., *Streptococcus pneumoniae*, *Streptococcus pyogenes*, methicillin-susceptible *Staphylococcus aureus* [MSSA]) compared to other oral cephalosporins like cefixime and cefibuten [1] [2].
- Gram-Negative Coverage:** Maintains good activity against key Gram-negative organisms such as *Haemophilus influenzae* (including beta-lactamase-producing strains), *Moraxella catarrhalis*, *Escherichia coli*, *Klebsiella pneumoniae*, and *Proteus mirabilis* [3] [4] [2]. It is **not** active against *Pseudomonas aeruginosa* [3].

The table below shows the Minimum Inhibitory Concentration (MIC) for selected microorganisms [4]:

Microorganism	MIC Range ( $\mu$ g/mL)
<i>Haemophilus influenzae</i>	0.05 - 4
<i>Streptococcus pneumoniae</i>	0.006 - 64
<i>Streptococcus pyogenes</i>	$\leq$ 0.004 - 2

## Mechanism of Action & Resistance

The following diagram illustrates the bactericidal mechanism of cefdinir.



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Primary resistance mechanisms include:

- **Altered Target Site:** Structural changes in PBPs reduce antibiotic binding affinity [5].

- **Enzymatic Degradation:** Production of beta-lactamases (cephalosporinases) hydrolyzes the beta-lactam ring [5].
- **Efflux Pumps & Permeability:** Reduced outer membrane permeability or active efflux of the drug [5].

## Clinical Pharmacology & Dosing

Cefdinir is available as capsules and an oral suspension [6]. Its absorption is not significantly affected by food, though concomitant administration with iron-fortified infant formula or iron supplements can cause reddish-colored stool and should be separated by at least 2 hours [6] [7] [2].

**Dosage for Common Infections in Adults and Adolescents (≥13 years) [8]:**

- **Community-Acquired Pneumonia:** 300 mg every 12 hours for 10 days.
- **Acute Bronchitis/Sinusitis:** 300 mg every 12 hours **or** 600 mg every 24 hours for 10 days.
- **Pharyngitis/Tonsillitis:** 300 mg every 12 hours **or** 600 mg every 24 hours for 5-10 days.
- **Skin/Skin Structure Infections:** 300 mg every 12 hours for 10 days.

**Dosage for Pediatric Patients (6 months - 12 years)** is typically **7 mg/kg twice daily** or **14 mg/kg once daily**, with a maximum daily dose of 600 mg. Duration varies by infection type [6] [8].

Dosage must be adjusted for patients with renal impairment (creatinine clearance <30 mL/min) to 300 mg or 7 mg/kg once daily. Hemodialysis removes cefdinir; a 300 mg dose is recommended at the end of each dialysis session, followed by dosing every other day [6] [8].

## Adverse Effects & Toxicity

Cefdinir is generally well-tolerated, but several adverse effects and toxicities are important for researchers and clinicians to monitor [9] [10].

- **Common Adverse Effects:** Diarrhea is the most frequently reported side effect. Other common effects include nausea, vaginal moniliasis, vaginitis, and headache [9] [7].
- **Serious Adverse Effects:**
  - **Clostridioides difficile-associated diarrhea (CDAD)**, ranging from mild to fatal colitis [6] [9].
  - **Hypersensitivity reactions**, including anaphylaxis, skin rashes, and severe cutaneous adverse reactions like Stevens-Johnson syndrome [6] [9].
  - **Hepatotoxicity:** Case reports describe cholestatic liver injury with jaundice after cefdinir use [10].

- **Laboratory Abnormalities:** May include false-positive urine glucose tests, positive direct Coombs' test, transient elevations in hepatic enzymes, and changes in leukocyte or platelet counts [6] [9].

## Research & Development Context

From a drug development perspective, understanding cefdinir's position relative to other cephalosporins is crucial.

- **Comparative Efficacy:** While all third-generation cephalosporins are broad-spectrum, significant pharmacodynamic and pharmacokinetic differences exist. Cefdinir has lower oral bioavailability and less favorable PK/PD compared to agents like cefpodoxime, which may restrict its use to mild-moderate infections [2].
- **Place in Therapy:** Cefdinir is often positioned for respiratory tract infections. However, antimicrobial stewardship programs sometimes question its use over other agents like the second-generation cefuroxime, which may offer similar coverage with better PK/PD and cost profile for some indications [2].

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## References

1. Pharmacodynamics and pharmacokinetics of cefdinir, an ... [pubmed.ncbi.nlm.nih.gov]
2. Which Third Generation Oral Cephalosporin Is Best [idstewardship.com]
3. Third-Generation Cephalosporins - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
4. Cefdinir [en.wikipedia.org]
5. Cephalosporins - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
6. for Oral Suspension USP Cefdinir [dailymed.nlm.nih.gov]
7. Cefdinir (oral route) - Side effects & dosage [mayoclinic.org]
8. Guide + Max Cefdinir , Adjustments - Dosage .com Dose Drugs [drugs.com]

9. Cefdinir Side Effects: Common, Severe, Long Term [drugs.com]

10. Cefdinir-Induced Hepatotoxicity: Potential Hazards of ... [pmc.ncbi.nlm.nih.gov]

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